

# Application Notes and Protocols for Creating Stable Cell Lines Expressing GPR173

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## Compound of Interest

Compound Name: *Phoenixin-14*

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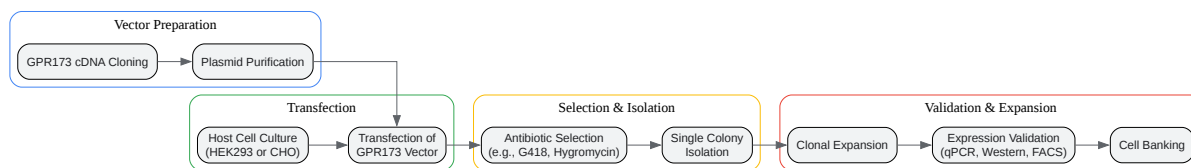
## Introduction

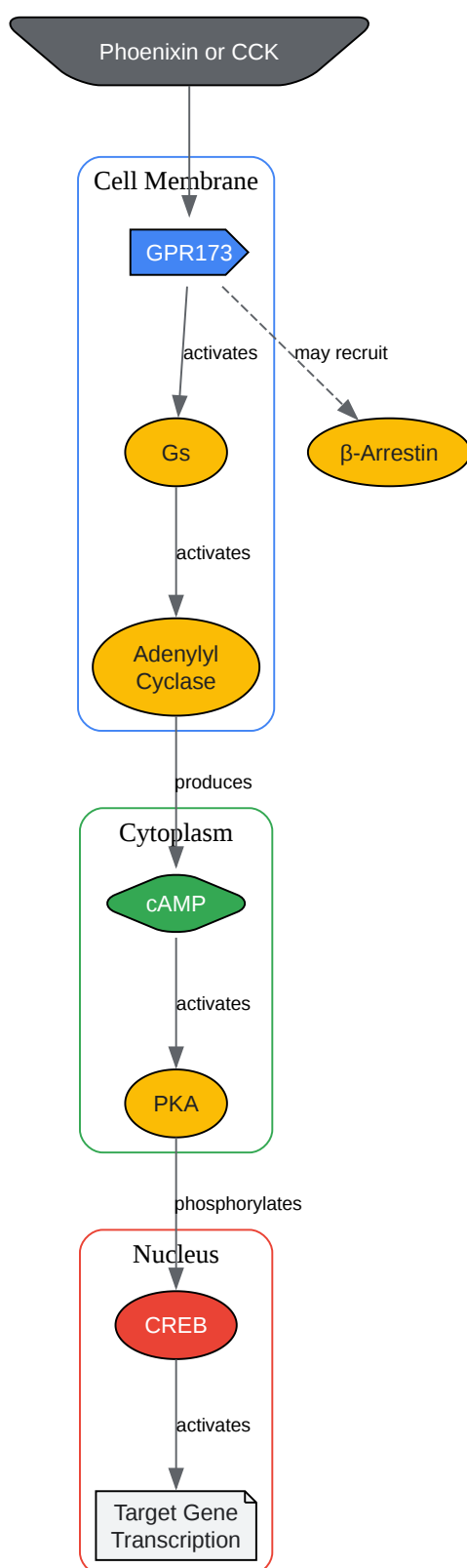
G Protein-Coupled Receptor 173 (GPR173), also known as SREB3, is a Class A orphan GPCR that has garnered significant interest in recent years due to its roles in various physiological processes. It is recognized as a receptor for the neuropeptide phoenixin, playing a role in the regulation of the hypothalamic-pituitary-gonadal axis.[1][2][3] Additionally, GPR173 has been identified as a novel receptor for cholecystokinin (CCK), mediating the potentiation of GABAergic inhibition in the brain.[4][5] These functions position GPR173 as a potential therapeutic target for reproductive disorders and neurological conditions involving excitation-inhibition imbalance.

The generation of stable cell lines that reliably express GPR173 is a critical step for a multitude of research applications, including high-throughput screening of compound libraries, antibody development, and detailed investigation of its signaling pathways. This document provides a comprehensive guide for creating and validating stable cell lines expressing GPR173 in commonly used host systems such as Human Embryonic Kidney 293 (HEK293) and Chinese Hamster Ovary (CHO) cells.

## Key Experimental Workflow

The overall process for generating a stable cell line involves introducing a GPR173 expression vector into host cells, selecting for cells that have successfully integrated the vector into their genome, and then isolating and expanding single cell-derived colonies to ensure a homogenous population.





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